

Essential Safety and Operational Guide for Handling Heptanophenone

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Compound of Interest

Compound Name: Heptanophenone

Cat. No.: B155562

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals working with **heptanophenone**. Adherence to these procedures is essential for ensuring personal safety and proper chemical management.

Quantitative Safety Data

The following table summarizes the key quantitative data for **heptanophenone**. It is important to note that specific occupational exposure limits have not been established.

Parameter	Value	Source
Physical State	Liquid	[1]
Molecular Formula	C13H18O	[1]
Molecular Weight	190.28 g/mol	[1]
Melting Point	17°C	[1][2]
Boiling Point	155°C at 15 mmHg	[1][2]
Flash Point	110°C (230°F)	[1]
Density	0.946 g/mL at 25°C	[2]
OSHA PEL	No data available	[1]
NIOSH REL	No data available	[1]
ACGIH TLV	No data available	[1]

Personal Protective Equipment (PPE) Protocol

Heptanophenone is known to cause skin and serious eye irritation, and may cause respiratory irritation.[1][3] Therefore, the use of appropriate personal protective equipment is mandatory.

Recommended PPE

- Eye and Face Protection: Chemical splash-resistant safety glasses or goggles with side protection are required.[1] In situations with a higher risk of splashing, a face shield should be worn.[1][3]
- Hand Protection: Wear chemically resistant protective gloves.[3] The specific glove material should be selected based on an evaluation of the workplace hazards, duration of use, and the glove's chemical resistance.[1]
- Body Protection: A lab coat or other protective clothing must be worn to prevent skin contact. [1][3]

- Respiratory Protection: Work should be conducted in a well-ventilated area, such as a chemical fume hood.^{[1][3]} If ventilation is inadequate or there is a risk of inhaling vapors, a NIOSH- or CEN-certified respirator with organic vapor cartridges should be used.^[1]

Donning and Doffing PPE

Donning Sequence:

- Protective Clothing: Put on the lab coat or coveralls, ensuring it is fully fastened.
- Respiratory Protection (if required): Perform a seal check for the respirator.
- Eye and Face Protection: Put on safety goggles or glasses. If a face shield is needed, it is donned at this stage.
- Gloves: Don the appropriate chemically resistant gloves, ensuring they overlap the cuffs of the lab coat.

Doffing Sequence:

- Gloves: Remove gloves by peeling them off from the cuff, turning them inside out without touching the outer surface.
- Protective Clothing: Remove the lab coat or coveralls by rolling it down from the shoulders, avoiding contact with the exterior.
- Eye and Face Protection: Remove the face shield (if used) and then the safety goggles from the back.
- Respiratory Protection (if required): Remove the respirator from the back.
- Hand Hygiene: Wash hands thoroughly with soap and water after removing all PPE.^{[1][3]}

Emergency Protocols for Accidental Exposure

Immediate action is critical in the event of accidental exposure to **heptanophenone**.

- Skin Contact: Immediately remove any contaminated clothing.[1] Flush the affected skin with plenty of soap and running water for at least 15 minutes.[1] Seek medical attention if skin irritation occurs.[1][3]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[1] Remove contact lenses if present and easy to do so.[1] Continue rinsing and seek immediate medical attention.[1][3]
- Inhalation: Move the affected person to fresh air and keep them in a position comfortable for breathing.[1] If breathing is difficult or stops, provide artificial respiration or oxygen.[1] Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting.[1] Rinse the mouth with water. Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.[1]

Operational and Disposal Plan

A systematic approach to handling and disposal is crucial for safety and environmental compliance.

Handling and Storage

- Handling: Always handle **heptanophenone** in a well-ventilated area or a chemical fume hood.[3] Avoid contact with skin, eyes, and clothing.[1] Prevent the generation of vapors or mists.[3] Keep containers tightly closed when not in use.[1]
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible substances such as oxidizing agents.[3] Keep the container tightly closed and store in a locked-up location.[1][3]

Spill Response

- Minor Spill (Contained in a Fume Hood):
 - Alert others in the immediate vicinity.
 - Ensure you are wearing the appropriate PPE.

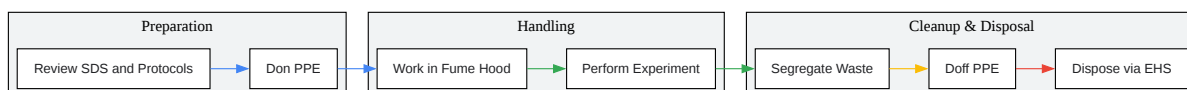
- Contain the spill using an inert absorbent material like sand, vermiculite, or commercial spill pillows.^{[1][4]}
- Scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.^[1]
- Major Spill:
 - Evacuate the area immediately.
 - Contact your institution's Environmental Health and Safety (EHS) department.

Disposal Plan

- Waste Collection: All waste containing **heptanophenone**, including contaminated absorbents and PPE, must be collected in a designated and clearly labeled hazardous waste container.^{[4][5]}
- Disposal: Dispose of the chemical waste through an approved waste disposal plant.^[1] All disposal activities must adhere to federal, state, and local regulations.^{[1][3]} Do not dispose of **heptanophenone** down the drain or in regular trash.

Workflow for Handling Heptanophenone

The following diagram illustrates the logical workflow for the safe handling of **heptanophenone**, from initial preparation to final disposal.



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Caption: Workflow for the safe handling of **heptanophenone**.

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References

- 1. sds.metasci.ca [sds.metasci.ca]
- 2. HEPTANOPHENONE | 1671-75-6 [chemicalbook.com]
- 3. tcichemicals.com [tcichemicals.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
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